

physical and chemical characteristics of ethyl citronellate

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Compound of Interest

Compound Name: **ethyl citronellate**

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Ethyl Citronellate**

Abstract

Ethyl citronellate, also known as ethyl 3,7-dimethyl-6-octenoate, is an organic ester recognized for its characteristic fruity, citrus-like aroma.^{[1][2]} As a derivative of citronellic acid, it finds applications in the flavor and fragrance industries. This technical guide provides a comprehensive overview of the core physical and chemical properties of **ethyl citronellate**, intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details its structural and physicochemical parameters, spectroscopic profile, and includes detailed experimental protocols for its synthesis and purification.

Chemical Identity and Structure

Ethyl citronellate is the ethyl ester of citronellic acid. Its structure consists of a ten-carbon backbone with two methyl group substitutions and a terminal ethyl ester functional group.

- IUPAC Name: ethyl 3,7-dimethyloct-6-enoate
- Synonyms: Ethyl 3,7-dimethyl-6-octenoate, Citronellic acid ethyl ester, **ETHYL CITRONELLATE**^{[2][3]}
- CAS Number: 26728-44-9^{[1][2][3]}

- Molecular Formula: C₁₂H₂₂O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 198.30 g/mol [\[1\]](#)[\[3\]](#)
- Canonical SMILES: CCOC(=O)CC(C)CCC=C(C)C[\[3\]](#)[\[4\]](#)
- InChI Key: UAIOJGGMISJMMY-UHFFFAOYSA-N[\[3\]](#)

Physicochemical Properties

The physical and chemical characteristics of **ethyl citronellate** are summarized below. These properties are critical for its handling, formulation, and application.

Table 1: Physical Properties of Ethyl Citronellate

Property	Value	Conditions	Reference(s)
Appearance	Colorless clear liquid	Ambient	[1]
Boiling Point	240.0 °C	@ 760.00 mm Hg	[1]
113-115 °C	@ 12 Torr	[2]	
Specific Gravity	0.886 to 0.894	@ 25.00 °C	[1]
Density (Predicted)	0.885 ± 0.06 g/cm ³	[2]	
Refractive Index	1.436 to 1.443	@ 20.00 °C	[1]
Flash Point	103.89 °C (219.00 °F)	Tagliabue Closed Cup (TCC)	[1]
Vapor Pressure	0.026 mmHg (estimated)	@ 25.00 °C	[1]
logP (o/w)	4.196 (estimated)	[1]	

Table 2: Solubility Data

Solvent	Solubility	Conditions	Reference(s)
Water	5.686 mg/L (estimated)	@ 25 °C	[1]
Alcohol	Soluble		[1] [2]
Oils	Soluble		[2]

Spectroscopic Profile

The structural elucidation of **ethyl citronellate** is confirmed through various spectroscopic techniques.

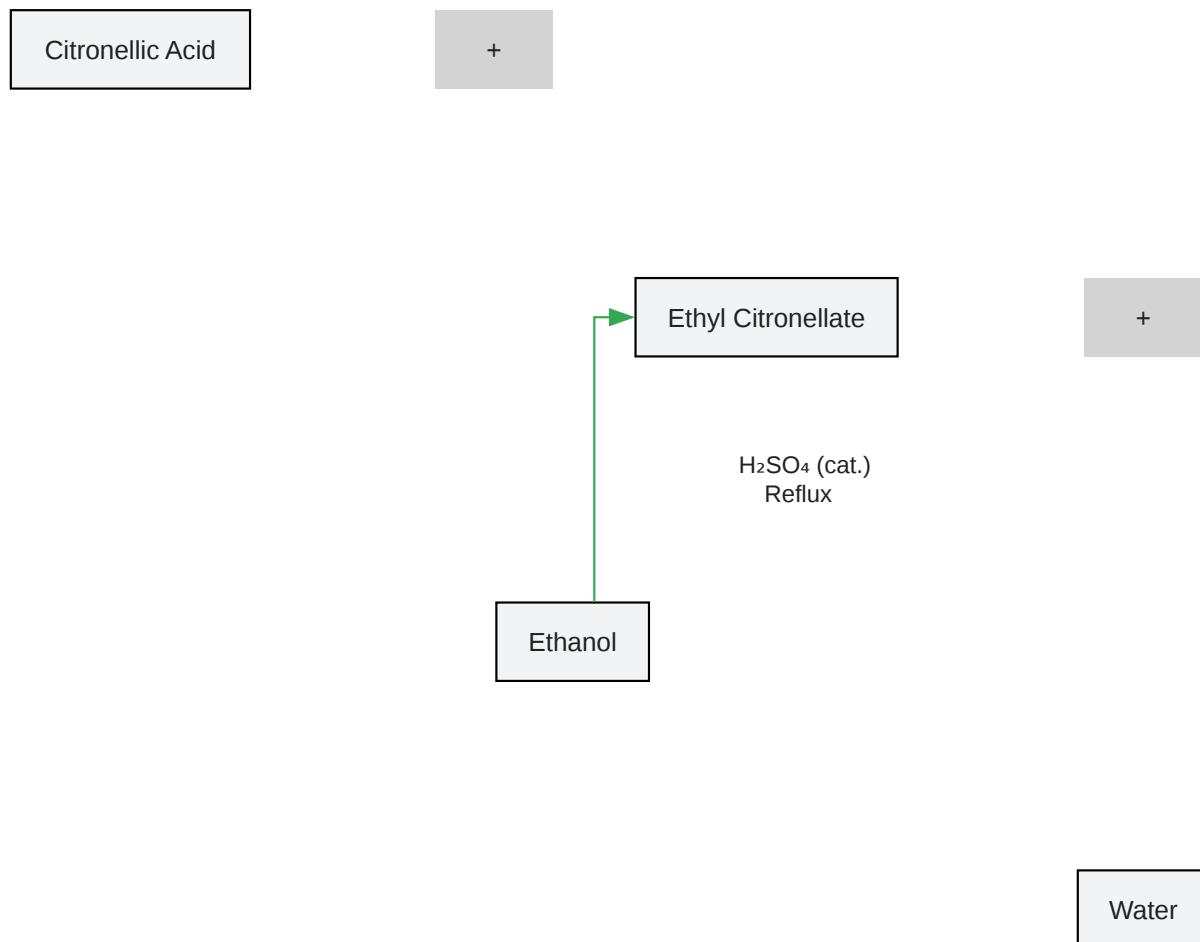
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), multiple signals for the aliphatic chain protons, a vinyl proton signal, and signals for the various methyl groups.
 - ^{13}C NMR: The carbon NMR spectrum will display a peak for the carbonyl carbon of the ester at approximately 170 ppm, signals for the carbons of the double bond, and a series of peaks in the aliphatic region corresponding to the ethyl group and the ten-carbon chain. [\[4\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum of **ethyl citronellate** is characterized by a strong absorption band around 1735 cm^{-1} , which is indicative of the C=O stretching vibration of the ester functional group. Additional peaks corresponding to C-H stretching and bending vibrations are also present.[\[4\]](#)
- Mass Spectrometry (MS): Mass spectrometry data can confirm the molecular weight of the compound. The gas chromatography-mass spectrometry (GC-MS) profile will show a molecular ion peak corresponding to its molecular weight (198.30 g/mol).[\[4\]](#)

Experimental Protocols

Synthesis of Ethyl Citronellate via Fischer Esterification

Ethyl citronellate is typically synthesized by the acid-catalyzed esterification of citronellic acid with ethanol.[2]

Diagram 1: Synthesis of **Ethyl Citronellate**



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Caption: Fischer esterification of citronellic acid with ethanol.

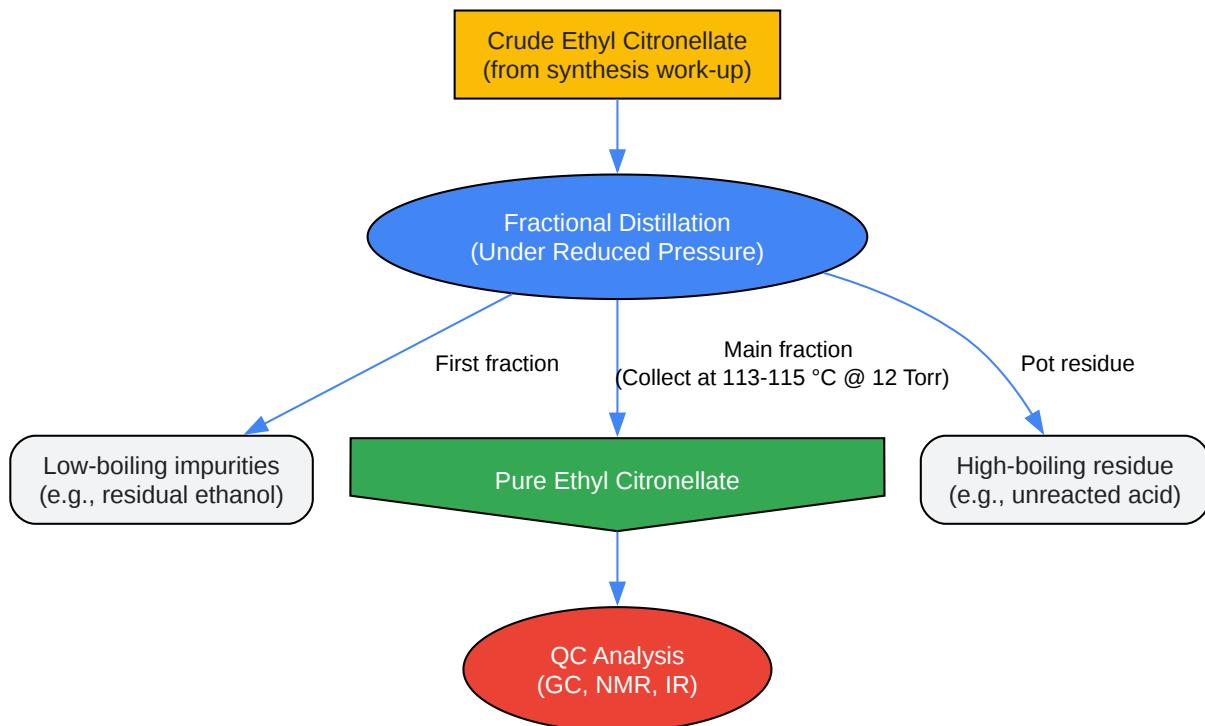
Methodology:

- Reactant Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine citronellic acid (1.0 eq) and absolute ethanol (3.0 eq).
- Catalyst Addition: Slowly add concentrated sulfuric acid (0.1 eq) to the mixture while stirring.
- Reaction: Heat the mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel. Dilute with diethyl ether and wash sequentially with a saturated sodium bicarbonate solution (to neutralize the acid), followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **ethyl citronellate**.

Purification Protocol

The crude product obtained from synthesis requires purification to remove unreacted starting materials and byproducts. Fractional distillation under reduced pressure is a common and effective method.

Diagram 2: Purification Workflow for **Ethyl Citronellate**

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Caption: Purification of crude **ethyl citronellate** via fractional distillation.

Methodology:

- Apparatus Setup: Assemble a fractional distillation apparatus suitable for vacuum operation. Ensure all glass joints are properly sealed.
- Distillation: Place the crude **ethyl citronellate** in the distillation flask.
- Fraction Collection: Gradually reduce the pressure and begin heating. Collect and discard the initial low-boiling fraction, which may contain residual ethanol or other volatile impurities.
- Product Isolation: Collect the main fraction at the literature boiling point of **ethyl citronellate** (e.g., 113-115 °C at 12 Torr).^[2]

- Quality Control: Analyze the purified product using Gas Chromatography (GC) to determine purity and confirm its identity with NMR and IR spectroscopy.

Chemical Reactivity and Stability

- Stability: **Ethyl citronellate** is a stable compound under standard conditions. However, as an ester, it is susceptible to hydrolysis back to citronellic acid and ethanol in the presence of strong acids or bases, particularly with heating.
- Reactivity: The double bond in the carbon chain can undergo typical alkene reactions, such as hydrogenation or halogenation, providing a route for further chemical modification.

Conclusion

This guide has detailed the essential physical and chemical characteristics of **ethyl citronellate**. The tabulated data provides a quick reference for its properties, while the outlined experimental protocols offer standardized procedures for its synthesis and purification. The provided information serves as a foundational resource for scientists and researchers working with this compound in various applications.

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